

Spectroscopic Profile of 3-(Dimethylcarbamoyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	3-(Dimethylcarbamoyl)benzoic acid
CAS No.:	858981-15-4
Cat. No.:	B2847118

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic characteristics of **3-(Dimethylcarbamoyl)benzoic acid** ($C_{10}H_{11}NO_3$). As a molecule of interest in medicinal chemistry and materials science, a thorough understanding of its structural features is paramount. This document details the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The guide is intended for researchers, scientists, and drug development professionals, offering in-depth interpretations of the spectral data, supported by established principles of spectroscopic analysis. Furthermore, standardized protocols for data acquisition are provided to ensure reproducibility and accuracy in experimental workflows.

Introduction

3-(Dimethylcarbamoyl)benzoic acid is a disubstituted aromatic compound featuring both a carboxylic acid and a tertiary amide functional group. The spatial arrangement of these

substituents on the benzene ring significantly influences the molecule's electronic environment and, consequently, its spectroscopic signature. Understanding this signature is crucial for confirming its identity, assessing its purity, and predicting its reactivity and interactions in various chemical and biological systems. This guide will systematically dissect the ^1H NMR, ^{13}C NMR, IR, and MS data, providing a foundational reference for the scientific community.

Molecular Structure and Key Features

A clear understanding of the molecular structure is the cornerstone of interpreting spectroscopic data. The structure of **3-(Dimethylcarbamoyl)benzoic acid**, with its IUPAC numbering, is presented below.

Caption: Molecular structure of **3-(Dimethylcarbamoyl)benzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.^[1] The chemical shifts and coupling patterns in ^1H and ^{13}C NMR spectra provide detailed information about the electronic environment of each nucleus.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **3-(Dimethylcarbamoyl)benzoic acid** is expected to show distinct signals for the aromatic protons and the methyl groups of the dimethylcarbamoyl moiety. The aromatic protons are deshielded due to the ring current effect and the presence of electron-withdrawing groups, causing them to appear in the downfield region of the spectrum (typically 6.5-8.0 ppm).^{[2][3][4]}

Table 1: Predicted ^1H NMR Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.2	s	1H	H-2
~8.0	d	1H	H-6
~7.8	d	1H	H-4
~7.5	t	1H	H-5
~3.1	s	3H	N-CH ₃
~2.9	s	3H	N-CH ₃
~12.5	br s	1H	COOH

Interpretation:

The proton of the carboxylic acid is expected to be highly deshielded and will appear as a broad singlet far downfield. The aromatic protons will exhibit a complex splitting pattern due to their meta and ortho couplings. The two methyl groups on the nitrogen atom may appear as a single sharp singlet or as two distinct singlets due to restricted rotation around the C-N amide bond.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum will provide information on all the carbon atoms in the molecule. Aromatic carbons typically resonate in the 110-150 ppm range.^{[3][5]} The carbonyl carbons of the carboxylic acid and the amide will be significantly deshielded and appear at the downfield end of the spectrum.

Table 2: Predicted ¹³C NMR Data (125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~171	C=O (Carboxylic Acid)
~169	C=O (Amide)
~138	C-3
~134	C-1
~131	C-5
~129	C-6
~128	C-4
~126	C-2
~39	N-CH ₃
~35	N-CH ₃

Interpretation:

The spectrum is expected to show ten distinct signals corresponding to the ten carbon atoms in the molecule. The carbonyl carbons are the most deshielded. The aromatic carbons will have chemical shifts influenced by the nature and position of the substituents. The two methyl carbons of the dimethylamino group may have slightly different chemical shifts due to the rotational barrier of the amide bond.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.^{[6][7]} The spectrum of **3-(Dimethylcarbamoyl)benzoic acid** will be dominated by the characteristic absorption bands of the carboxylic acid and the tertiary amide groups.

Table 3: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-2500	Broad, Strong	O-H stretch (Carboxylic Acid)
~3050	Medium	Aromatic C-H stretch
~1720	Strong, Sharp	C=O stretch (Carboxylic Acid)
~1640	Strong, Sharp	C=O stretch (Amide)
~1600, ~1480	Medium-Weak	C=C stretch (Aromatic Ring)
~1300	Medium	C-O stretch
~1200	Medium	C-N stretch

Interpretation:

A very broad absorption band in the 3300-2500 cm⁻¹ region is a hallmark of the O-H stretching vibration in a hydrogen-bonded carboxylic acid.^{[8][9][10]} Two strong and sharp peaks are expected in the carbonyl region: one around 1720 cm⁻¹ for the carboxylic acid C=O and another around 1640 cm⁻¹ for the amide C=O.^[7] The presence of aromatic C-H and C=C stretching vibrations will confirm the aromatic nature of the compound.^[11]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **3-(Dimethylcarbamoyl)benzoic acid** (Molecular Weight: 193.19 g/mol), the mass spectrum is expected to show a molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Relative Intensity	Proposed Fragment
193	Moderate	$[M]^+$ (Molecular Ion)
176	Moderate	$[M - OH]^+$
148	Strong	$[M - COOH]^+$
120	Moderate	$[M - N(CH_3)_2 - CO]^+$
105	Strong	$[C_6H_5CO]^+$
77	Moderate	$[C_6H_5]^+$
72	Strong	$[CON(CH_3)_2]^+$
44	Moderate	$[N(CH_3)_2]^+$

Interpretation:

The molecular ion peak at m/z 193 would confirm the molecular weight of the compound.^[12] A common fragmentation pathway for benzoic acids is the loss of a hydroxyl radical ($\bullet OH$), leading to a peak at m/z 176.^{[13][14]} Another significant fragmentation would be the loss of the entire carboxylic acid group, resulting in a strong peak at m/z 148. The formation of the stable benzoyl cation at m/z 105 is also highly probable.^[13] The dimethylcarbamoyl group can also fragment, leading to a prominent peak at m/z 72.

Caption: Plausible mass spectrometry fragmentation pathway.

Experimental Protocols

To obtain high-quality spectroscopic data, standardized experimental procedures are essential.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **3-(Dimethylcarbamoyl)benzoic acid** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide ($DMSO-d_6$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- ^1H NMR Acquisition: Acquire the spectrum on a 400 or 500 MHz spectrometer. Use a 30° pulse angle, an acquisition time of 4 seconds, and a relaxation delay of 1 second. Typically, 16-32 scans are sufficient.[\[1\]](#)
- ^{13}C NMR Acquisition: Use the same sample. Acquire the spectrum with proton decoupling. A 30° pulse angle, an acquisition time of 2 seconds, and a relaxation delay of 2 seconds are recommended.[\[1\]](#)

IR Spectroscopy

- Sample Preparation (KBr Pellet): Mix a small amount of the solid sample (1-2 mg) with approximately 100 mg of dry potassium bromide (KBr) in an agate mortar. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (LC-MS)

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent such as methanol or acetonitrile to a concentration of approximately 1 mg/mL. Filter the solution through a $0.22\text{ }\mu\text{m}$ syringe filter.
- LC Conditions: Use a C18 reverse-phase column. The mobile phase can be a gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).[\[15\]](#)
- MS Conditions (ESI): Analyze the eluent using an electrospray ionization (ESI) source in both positive and negative ion modes. Set the capillary voltage to 3-4 kV and the source temperature to $100\text{-}150\text{ }^\circ\text{C}$.[\[15\]](#)

Conclusion

The spectroscopic data presented in this guide provide a detailed structural fingerprint of **3-(Dimethylcarbamoyl)benzoic acid**. The predicted ^1H NMR, ^{13}C NMR, IR, and MS spectra are consistent with the presence of the key functional groups: a carboxylic acid, a tertiary amide, and a disubstituted aromatic ring. This comprehensive guide serves as a valuable resource for

scientists and researchers, facilitating the unambiguous identification and characterization of this important chemical entity.

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